

# Application Notes and Protocols: Formulation of High-Temperature Grease Using Dilithium Azelate

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## Compound of Interest

Compound Name: *Dilithium azelate*

Cat. No.: *B1614953*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the formulation of high-temperature lithium complex greases utilizing **dilithium azelate** as a key complexing agent. The information is intended to guide researchers and professionals in the development and evaluation of high-performance lubricants.

## Introduction

High-temperature greases are essential for the lubrication of components operating under extreme thermal stress. Lithium complex greases are a prominent class of such lubricants, offering superior performance over simple lithium soap greases. The incorporation of a complexing agent, such as **dilithium azelate**, is crucial for achieving a high dropping point and enhancing the thermal stability of the grease.

**Dilithium azelate** is formed in situ through the reaction of azelaic acid, a C9 dicarboxylic acid, with a lithium base. While lithium 12-hydroxystearate, the soap of a hydroxy fatty acid, is the primary thickener responsible for the grease's consistency, **dilithium azelate** co-crystallizes with it to form a complex thickener structure.<sup>[1][2]</sup> This complex matrix significantly elevates the dropping point of the grease, often exceeding 260°C (500°F), making it suitable for high-temperature applications.<sup>[2][3]</sup> Azelaic acid is a preferred choice due to the high dropping points and improved mechanical stability it imparts to the final product.<sup>[4]</sup>

## Data Presentation

### Typical Formulation Components

The formulation of a high-temperature lithium complex grease involves a careful selection of components and their ratios. The following table summarizes the key ingredients and their typical concentration ranges.

Component	Function	Typical Concentration (wt%)	Key Considerations
Base Oil	Lubricating Medium	70 - 95	Can be mineral or synthetic (e.g., PAO, esters). The choice depends on the desired viscosity, thermal stability, and cost. Synthetic oils are often preferred for superior high-temperature performance.[3]
12-Hydroxystearic Acid	Primary Thickener	5 - 20	Forms the primary soap structure (lithium 12-hydroxystearate) that provides the grease's consistency. [1]
Azelaic Acid	Complexing Agent	1 - 5	Reacts with the lithium base to form dilithium azelate, which increases the dropping point.[4] The molar ratio of 12-hydroxystearic acid to azelaic acid typically ranges from 3:1 to 0.5:1.[3]
Lithium Hydroxide (Monohydrate)	Saponifying Agent	1 - 3	Reacts with the fatty acids to form the lithium soap and the dilithium complex. The amount used is

calculated based on the saponification values of the acids.

Includes antioxidants, corrosion inhibitors, extreme pressure (EP) agents, and anti-wear agents to improve specific performance characteristics of the grease.

Additives

Performance  
Enhancers

0.1 - 5

## Performance Characteristics of Dilithium Azelate Greases

The following table outlines the typical performance characteristics of a well-formulated high-temperature grease using **dilithium azelate**.

Property	ASTM Test Method	Typical Value	Significance
Dropping Point	D2265	> 260 °C (> 500 °F)	Indicates the temperature at which the grease becomes fluid and loses its structure. A high dropping point is critical for high-temperature applications. <a href="#">[2]</a> <a href="#">[3]</a>
Worked Penetration (60 strokes)	D217	265 - 295 (NLGI Grade 2)	Measures the consistency of the grease. Softer greases have higher penetration values.
Oxidation Stability	D942	< 5 psi drop in 100 hrs	Indicates the grease's resistance to oxidation at elevated temperatures, which can lead to hardening and loss of lubricating properties. <a href="#">[5]</a>
4-Ball Weld Point	IP 239	> 300 kg	A measure of the grease's extreme pressure (EP) properties, indicating its ability to prevent welding of metal surfaces under high loads. <a href="#">[5]</a>
Corrosion Prevention	D1743	Pass	Evaluates the grease's ability to protect metal surfaces from corrosion in the

presence of moisture.

[5]

Wheel Bearing  
Leakage

D1263

< 5 g

Assesses the leakage of grease from a wheel bearing assembly at elevated temperatures, indicating its shear stability and resistance to thinning.

[5]

## Experimental Protocols

### Protocol for Formulation of High-Temperature Grease

This protocol describes a laboratory-scale, one-step process for preparing a high-temperature lithium complex grease.

Materials and Equipment:

- Base oil (e.g., ISO VG 220 mineral oil or PAO)
- 12-Hydroxystearic acid
- Azelaic acid
- Lithium hydroxide monohydrate ( $\text{LiOH} \cdot \text{H}_2\text{O}$ )
- Distilled water
- Grease kettle or reaction vessel with a variable-speed stirrer, heating mantle, and temperature probe
- Homogenizer or three-roll mill
- Beakers, weighing balance, and spatulas

#### Procedure:

- **Charge the Reactor:** In the grease kettle, combine the base oil (approximately 50-60% of the total amount), 12-hydroxystearic acid, and azelaic acid.[\[3\]](#)
- **Heating and Dissolution:** Begin stirring the mixture and heat it to approximately 90-100°C (194-212°F) to dissolve the acids completely.
- **Saponification:** Prepare a solution of lithium hydroxide monohydrate in distilled water. Slowly add the lithium hydroxide solution to the hot oil-acid mixture while stirring continuously. The rate of addition should be controlled to avoid excessive foaming.
- **Dehydration and Thickener Formation:** Increase the temperature of the mixture to 200-210°C (392-410°F).[\[2\]](#) This high temperature is necessary to drive off the water of reaction and to ensure the complete formation of the complex thickener. Hold at this temperature for a specified period (e.g., 30-60 minutes) until the mixture becomes clear and the thickener is fully formed.
- **Cooling and Gel Formation:** Begin the cooling process. As the mixture cools, the lithium complex soap will precipitate, forming the grease structure. The cooling rate can influence the final properties of the grease.
- **Addition of Remaining Oil and Additives:** Once the grease has cooled to a safe temperature (e.g., below 100°C or 212°F), add the remaining portion of the base oil and any desired performance-enhancing additives. Continue stirring to ensure a homogeneous mixture.
- **Homogenization:** Pass the finished grease through a homogenizer or a three-roll mill to achieve a smooth texture and uniform dispersion of the thickener.[\[6\]](#)
- **Testing:** Allow the grease to cool to room temperature and then perform standard ASTM tests to evaluate its physical and performance characteristics.

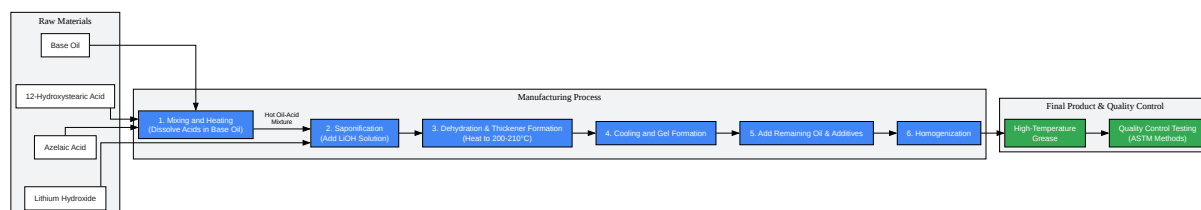
## Protocol for Grease Characterization

The following are standard ASTM test methods for characterizing the properties of the formulated grease.

- **Dropping Point (ASTM D2265):** This test determines the temperature at which a grease sample, when heated under controlled conditions, begins to flow through an orifice.
- **Cone Penetration (ASTM D217):** This method measures the consistency of the grease by allowing a standard cone to penetrate the sample under a specified load for a set time. The depth of penetration is measured in tenths of a millimeter.
- **Oxidation Stability (ASTM D942):** This test evaluates the resistance of the grease to oxidation by subjecting a sample to a pressurized oxygen environment at an elevated temperature and measuring the pressure drop over time.[\[5\]](#)
- **Extreme Pressure Properties (ASTM D5706):** This method uses a high-frequency, linear-oscillation (SRV) test machine to determine the extreme pressure properties of the grease.[\[7\]](#)
- **Life Performance of Automotive Wheel Bearing Grease (ASTM D3527):** This procedure evaluates the high-temperature life performance of wheel bearing greases under prescribed conditions.[\[8\]](#)
- **High-Temperature Bearing Life (ASTM D3336):** This test method evaluates the ability of a grease to provide adequate lubrication for extended periods in ball bearings operating under light loads at high speeds and elevated temperatures.[\[9\]](#)

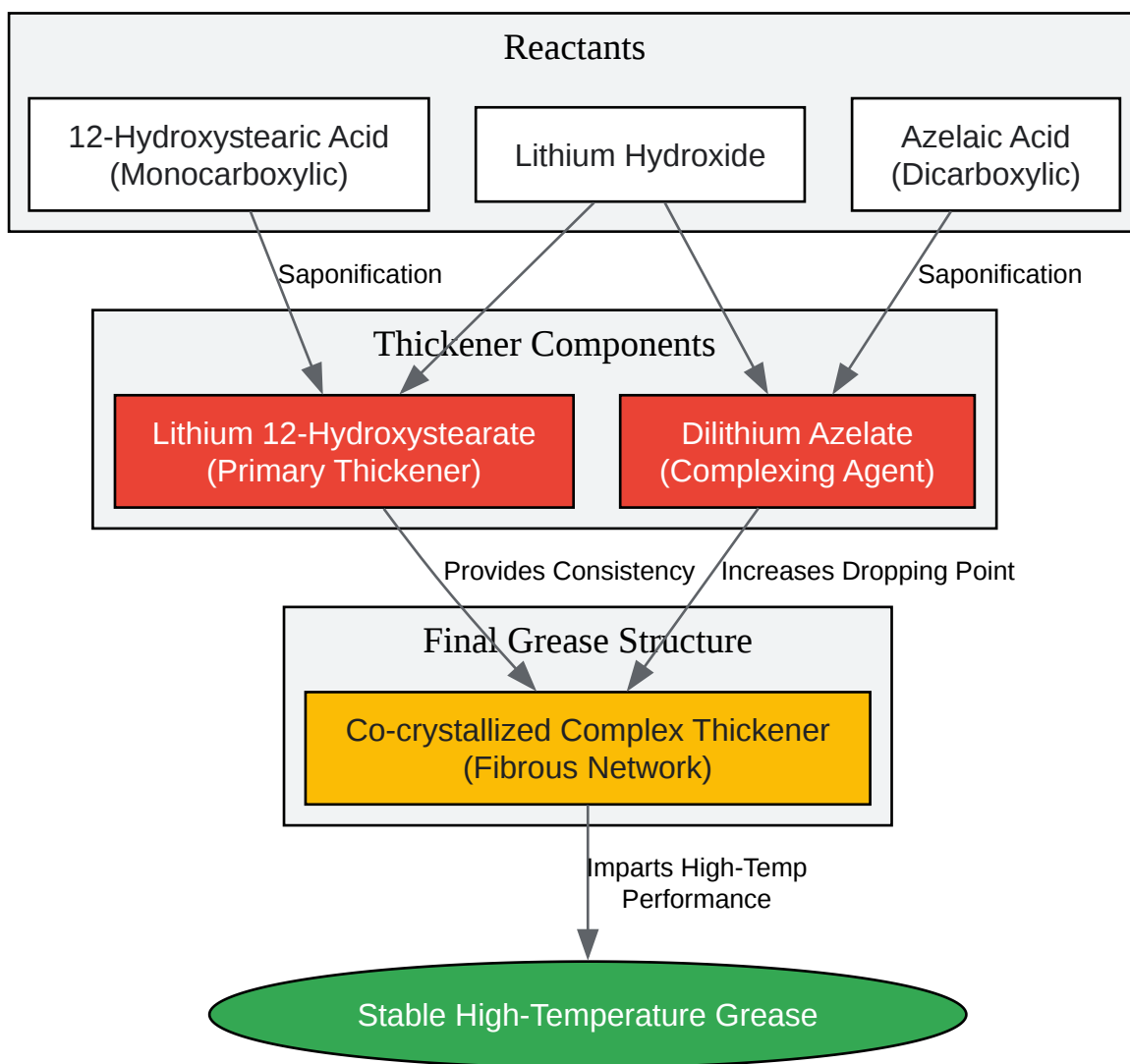
## Mandatory Visualizations





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Caption: Workflow for High-Temperature Grease Formulation.



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Caption: Interaction of Thickener Components in Grease.

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## References

- 1. lubesngreases.com [lubesngreases.com]

- 2. stratcoinc.com [stratcoinc.com]
- 3. US4582619A - Preparation of high dropping point lithium complex soap grease - Google Patents [patents.google.com]
- 4. EMEROX Azelaic Acid for Lithium Complex Grease | Emery [emeryoleo.com]
- 5. msdspds.castrol.com [msdspds.castrol.com]
- 6. researchgate.net [researchgate.net]
- 7. standards.iteh.ai [standards.iteh.ai]
- 8. store.astm.org [store.astm.org]
- 9. kelid1.ir [kelid1.ir]
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